

1,6-Dimethoxyhexane molecular weight and formula

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Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

Cat. No.: B077691

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Technical Guide: 1,6-Dimethoxyhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1,6-dimethoxyhexane**, a diether of hexane-1,6-diol. This document is intended for use by professionals in research and development who may utilize this compound as a reagent, solvent, or building block in chemical synthesis.

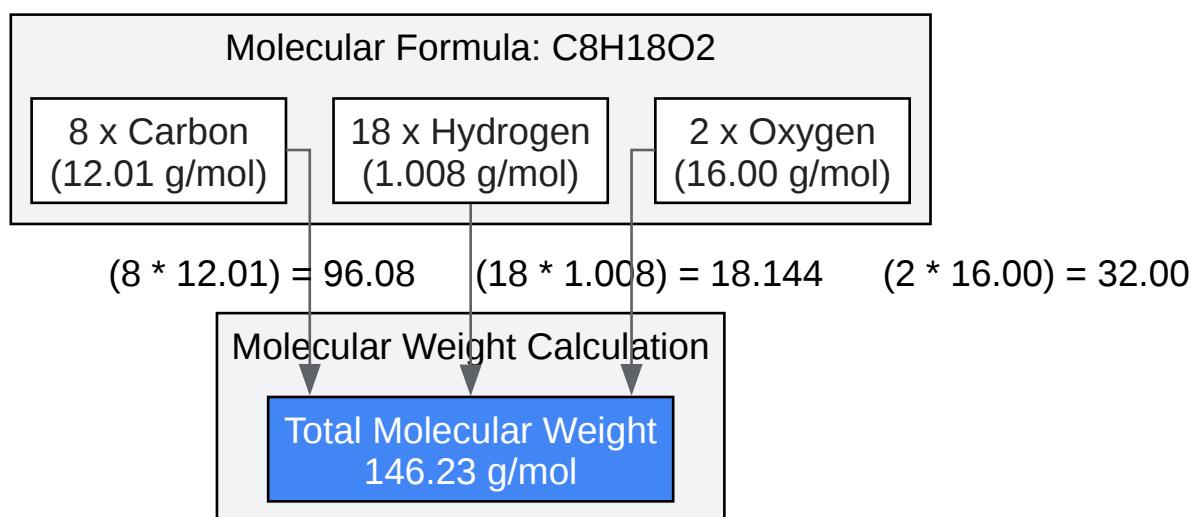
Core Physicochemical Data

The fundamental molecular and physical properties of **1,6-dimethoxyhexane** are summarized below. These data are essential for stoichiometric calculations, analytical method development, and safety assessments.

Property	Value	Source
Molecular Formula	C8H18O2	[1] [2] [3] [4] [5]
Molecular Weight	146.23 g/mol	[1] [2] [3] [4]
Appearance	Colorless to Almost Colorless Clear Liquid	[1]
Purity	>97.0% (by GC)	[1]
CAS Number	13179-98-1	[1] [3]
Synonyms	Hexamethylene Glycol Dimethyl Ether, 1,6-Hexanediol Dimethyl Ether	[1]

Molecular Structure and Formula Derivation

The molecular formula C8H18O2 dictates a specific arrangement of carbon, hydrogen, and oxygen atoms. The name "**1,6-dimethoxyhexane**" indicates a central six-carbon hexane chain with methoxy groups (-OCH₃) attached to the first and sixth carbon atoms.



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Derivation of Molecular Weight from Formula.

Experimental Protocols

Given that purity is a critical parameter for chemical reagents, a standard method for its determination is provided below. Gas Chromatography (GC) is a common technique for assessing the purity of volatile organic compounds like **1,6-dimethoxyhexane**.

Protocol: Purity Determination by Gas Chromatography (GC)

1. Objective: To quantify the purity of a **1,6-dimethoxyhexane** sample and identify any volatile impurities.

2. Materials and Equipment:

- **1,6-dimethoxyhexane** sample
- High-purity solvent for dilution (e.g., Hexane or Dichloromethane)
- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., non-polar or mid-polar)
- Volumetric flasks and pipettes
- Microsyringe for sample injection
- Carrier gas (e.g., Helium or Nitrogen)
- Data acquisition and processing software

3. Sample Preparation: a. Prepare a stock solution by accurately weighing a known amount of the **1,6-dimethoxyhexane** sample and dissolving it in a specific volume of the chosen solvent in a volumetric flask. A typical concentration might be 1 mg/mL. b. If necessary, prepare a series of dilutions from the stock solution for calibration.

4. GC-FID Instrumentation Setup (Example Parameters):

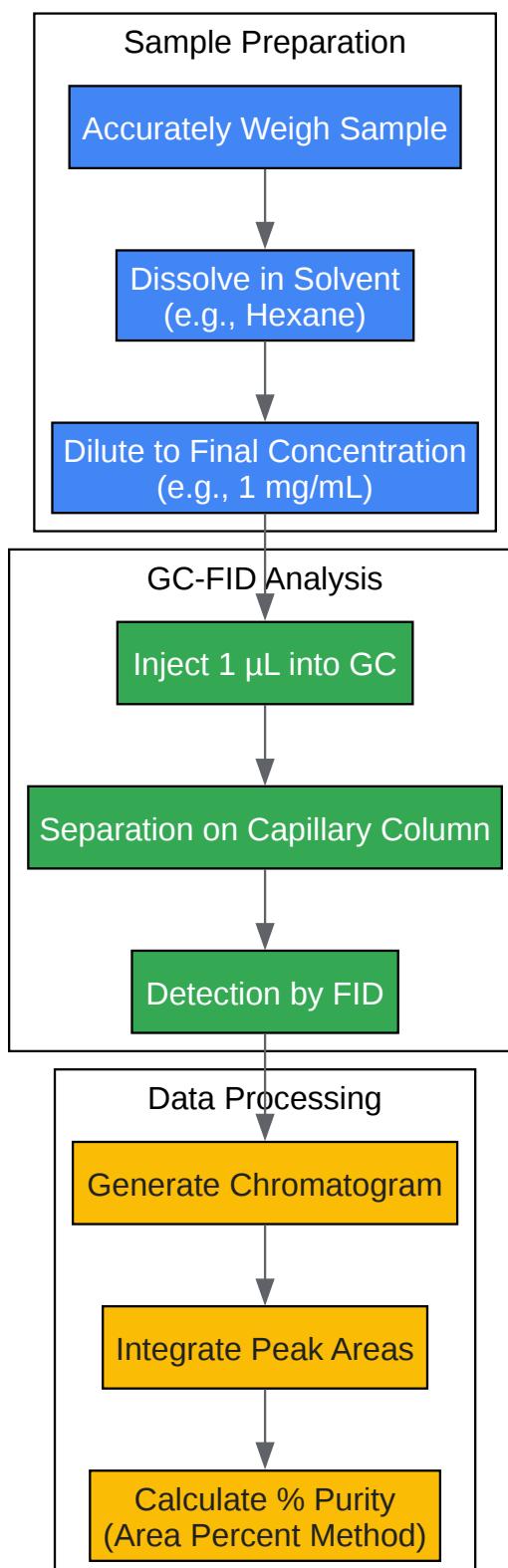
- Inlet Temperature: 250 °C
- Injection Volume: 1 μ L
- Split Ratio: 50:1
- Carrier Gas Flow Rate: 1 mL/min (constant flow)
- Oven Temperature Program:
 - Initial Temperature: 60 °C, hold for 2 minutes
 - Ramp: Increase to 280 °C at a rate of 15 °C/min
 - Final Hold: Hold at 280 °C for 5 minutes

- Detector Temperature (FID): 300 °C

5. Data Analysis: a. Run the prepared sample through the GC system. b. The data system will generate a chromatogram, which is a plot of detector response versus retention time. c. The main peak in the chromatogram corresponds to **1,6-dimethoxyhexane**. Any other peaks represent impurities. d. Calculate the purity by the area percent method:

- % Purity = (Area of **1,6-dimethoxyhexane** Peak / Total Area of All Peaks) x 100

The following diagram illustrates the logical workflow for this experimental protocol.



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Workflow for GC-FID Purity Analysis.

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- To cite this document: BenchChem. [1,6-Dimethoxyhexane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077691#1-6-dimethoxyhexane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b077691#1-6-dimethoxyhexane-molecular-weight-and-formula)

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